

4-Bromo-2-fluorothiophenol material safety data sheet (MSDS) highlights

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromo-2-fluorothiophenol

Cat. No.: B183962

[Get Quote](#)

Core Safety Mandates for 4-Bromo-2-fluorothiophenol

An In-depth Guide for Laboratory Professionals

This document provides a comprehensive overview of the material safety data for **4-Bromo-2-fluorothiophenol** (CAS No. 174414-93-8), tailored for researchers, scientists, and professionals in drug development. The following sections detail the compound's hazards, safe handling protocols, and emergency procedures, based on globally recognized safety standards.

Identification and Physicochemical Properties

4-Bromo-2-fluorothiophenol, also known as 4-Bromo-2-fluorobenzenethiol, is a laboratory chemical used in scientific research and development.^[1] While specific quantitative data for properties like boiling point, flash point, and density are not consistently available across safety data sheets, its computed properties provide insight into its chemical behavior.

Property	Value	Source
Molecular Formula	C6H4BrFS	Echemi[2], ChemScene[3]
Molecular Weight	207.06 g/mol	ChemScene[3]
CAS Number	174414-93-8	SynQuest Labs[1], Echemi[2]
Computed XLogP3-AA	2.9	PubChem[4]
Hydrogen Bond Donor Count	1	PubChem[4]
Hydrogen Bond Acceptor Count	2	PubChem[4]
Topological Polar Surface Area	1 Å ²	PubChem[4]

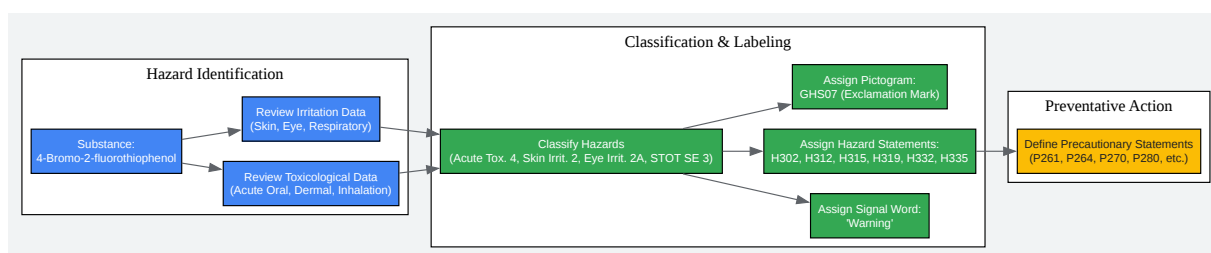
Hazard Identification and Classification

This substance is classified as hazardous under the Globally Harmonized System (GHS). The primary hazards are related to acute toxicity, skin and eye irritation, and respiratory effects.[1][2]

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1][2][4]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[2][4]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[2][4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1][2][4]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation[1][2][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[1][2]

The GHS warning pictogram associated with these hazards is the exclamation mark (GHS07).
[1]

The following diagram illustrates the logical flow from material identification to the assignment of appropriate hazard warnings and precautionary statements.



[Click to download full resolution via product page](#)

GHS Hazard Classification Workflow

Experimental Protocols

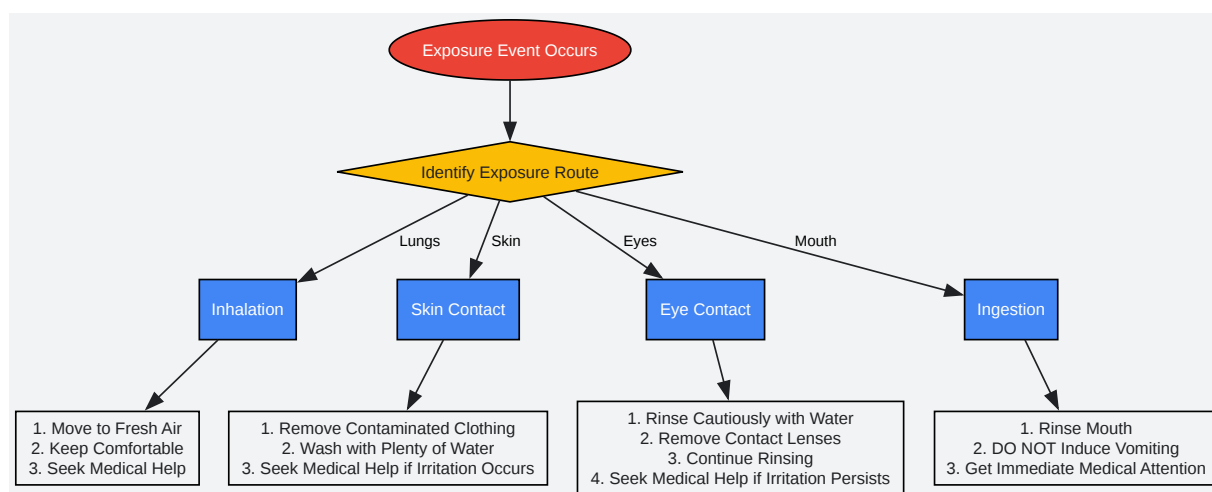
The safety data sheets reviewed for this guide cite standardized hazard classifications but do not provide detailed experimental protocols for the toxicological or physicochemical tests conducted. The classifications are based on official and authoritative sources, likely following methodologies established by regulatory bodies such as the OECD (Organisation for Economic Co-operation and Development) or similar national standards. For detailed advice on personal protective equipment, EU CEN Standards such as EN 166 (eye-protection), EN 340 (protective clothing), and EN 149 (respiratory protection) are referenced.[5][6]

Emergency and First-Aid Procedures

Immediate and appropriate first-aid measures are critical upon exposure. The following procedures are recommended.[2][7]

Exposure Route	First-Aid Measures
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[2][7]
Skin Contact	Take off contaminated clothing and wash it before reuse. Wash skin with plenty of water. If skin irritation occurs, get medical help.[2][7]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2][7]
Ingestion	Rinse mouth. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get immediate medical advice/attention. [1][2]

This diagram outlines the decision-making process for first responders following a chemical exposure event.



[Click to download full resolution via product page](#)

First-Aid Decision Pathway

Fire-Fighting and Accidental Release Measures

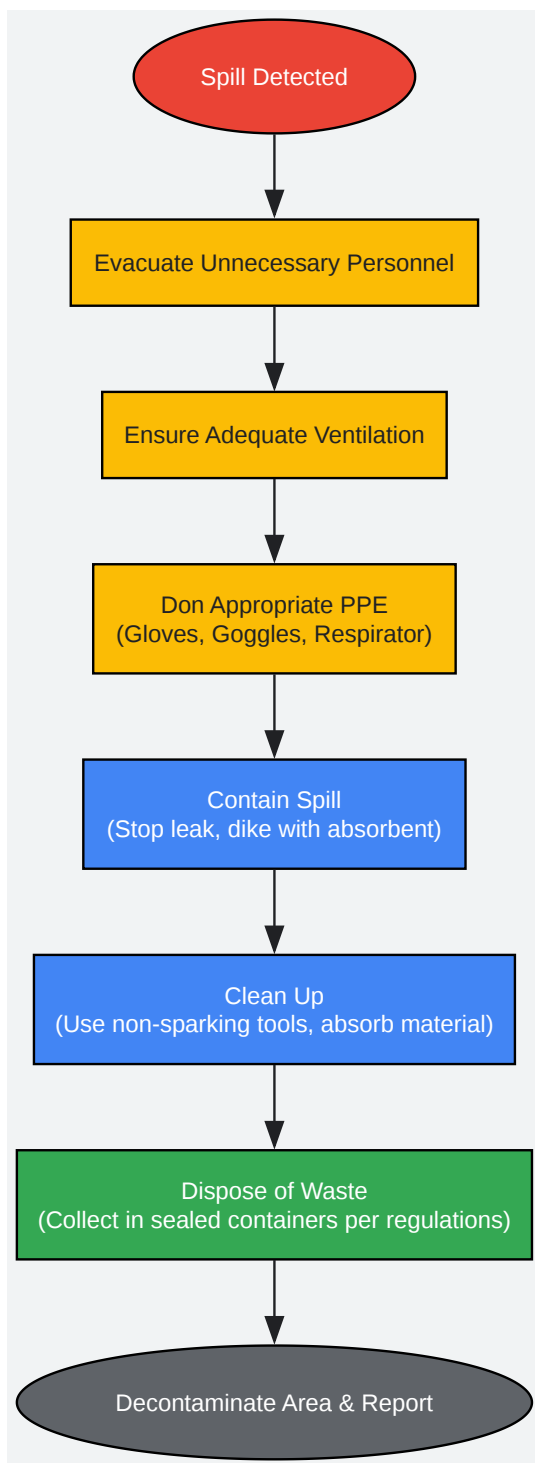
Fire-Fighting

- **Suitable Extinguishing Media:** Use alcohol-resistant foam, carbon dioxide, dry powder, or water spray appropriate for the surrounding fire.[\[1\]](#)
- **Specific Hazards:** Thermal decomposition can generate hazardous gases, including carbon oxides, hydrogen bromide, hydrogen fluoride, and sulfur oxides.[\[1\]](#) There is a risk of explosion if the material is heated under confinement.[\[1\]](#)
- **Protective Equipment:** Firefighters should wear gas-tight chemically protective clothing in combination with a self-contained breathing apparatus (SCBA).[\[1\]](#)

Accidental Release

- **Personal Precautions:** Evacuate unnecessary personnel and ensure adequate ventilation. Do not breathe vapors or spray.[\[1\]](#) Only qualified personnel equipped with suitable protective equipment should intervene.[\[1\]](#)
- **Environmental Precautions:** Avoid release to the environment. Notify authorities if the product enters sewers or public waters.[\[1\]](#)
- **Containment and Cleanup:** Stop the leak if it is safe to do so. Absorb spills with dry chemical absorbent. For large spills, dike for recovery or use a pump. Use non-sparking, explosion-proof equipment.[\[1\]](#) Collect the material in a suitable container for disposal.[\[1\]](#)

The workflow for managing an accidental release is systematic, prioritizing safety and environmental protection.



[Click to download full resolution via product page](#)

Accidental Release Response Workflow

Handling and Storage

Safe Handling

- Ensure good ventilation of the workstation.[1]
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and respiratory protection if ventilation is inadequate.[1][2]
- Avoid contact with skin and eyes.[1][2]
- Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling. [1][2]
- Use non-sparking tools and take precautionary measures against static discharge.[2]

Storage Conditions

- Store in a dry, cool, and well-ventilated area.[1][2]
- Keep the container tightly closed when not in use.[1][2]
- The material is air-sensitive; store contents under an inert gas.[1]
- Store locked up.[2]
- Incompatible Materials: Keep away from strong bases and strong oxidizing agents.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. synquestlabs.com [synquestlabs.com]
- 2. echemi.com [echemi.com]
- 3. chemscene.com [chemscene.com]
- 4. 4-Bromo-2-fluorobenzene-1-thiol | C₆H₄BrFS | CID 22506955 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 5. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 6. fishersci.com [fishersci.com]
- 7. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [4-Bromo-2-fluorothiophenol material safety data sheet (MSDS) highlights]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b183962#4-bromo-2-fluorothiophenol-material-safety-data-sheet-msds-highlights>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com